

Trifluoroacetaldehyde methyl hemiacetal safety data sheet (SDS) information

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Compound of Interest

Compound Name: *Trifluoroacetaldehyde methyl hemiacetal*

Cat. No.: *B1215177*

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In-depth Technical Guide: Trifluoroacetaldehyde Methyl Hemiacetal

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, handling, and physicochemical properties of **Trifluoroacetaldehyde Methyl Hemiacetal** (CAS No. 431-46-9). The information is compiled from various Safety Data Sheets (SDS) and chemical databases to ensure a thorough understanding for professionals in research and development.

Chemical and Physical Properties

Trifluoroacetaldehyde methyl hemiacetal, also known as 2,2,2-trifluoro-1-methoxyethanol, is a colorless to almost colorless clear liquid. It is often supplied with a small percentage of methanol. This compound serves as a stable source of the volatile trifluoroacetaldehyde, making it a valuable reagent in organic synthesis, particularly for the introduction of the trifluoromethyl group into molecules.^[1]

Table 1: Physical and Chemical Properties of **Trifluoroacetaldehyde Methyl Hemiacetal**

Property	Value	Source(s)
Molecular Formula	C3H5F3O2	[2]
Molecular Weight	130.07 g/mol	[3]
CAS Number	431-46-9	[2]
Appearance	Colorless to almost colorless clear liquid	
Boiling Point	98 °C	
104-106 °C	[3][4]	
Density	1.26 g/cm ³	[5]
1.35 g/cm ³ (at 20°C)		
1.36 g/cm ³	[3][4]	
Flash Point	39 °C	
42 °C	[3][4]	
Refractive Index	1.33	[3]
pKa	10.43 ± 0.20 (Predicted)	[3]

Hazard Identification and Classification

Trifluoroacetaldehyde methyl hemiacetal is classified as a hazardous substance. It is a flammable liquid and vapor and is harmful if swallowed.[1] It can cause serious eye irritation and may cause respiratory irritation. Furthermore, there is evidence to suggest that it may damage fertility or the unborn child and cause damage to organs (central nervous system and auditory system) through single or prolonged or repeated exposure.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor.[1]
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[1]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation.
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[5]
Reproductive Toxicity	1B	H360: May damage fertility or the unborn child.
Specific Target Organ Toxicity (Single Exposure)	1	H370: Causes damage to organs (Central nervous system, Auditory system).
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation.[5]
Specific Target Organ Toxicity (Repeated Exposure)	1	H372: Causes damage to organs (Central nervous system, Auditory system) through prolonged or repeated exposure.

GHS Pictograms:

Flame, Health Hazard, Exclamation Mark[5]

Signal Word: Danger

Toxicological Information

Toxicological data for **trifluoroacetaldehyde methyl hemiacetal** is limited. The available data from animal studies are summarized below.

Table 3: Acute Toxicity Data

Route of Exposure	Species	Dose	Source(s)
Oral (LD50)	Mouse	750 mg/kg	[1]
Intraperitoneal (LD50)	Mouse	550 mg/kg	[1]

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize the risks associated with **trifluoroacetaldehyde methyl hemiacetal**.

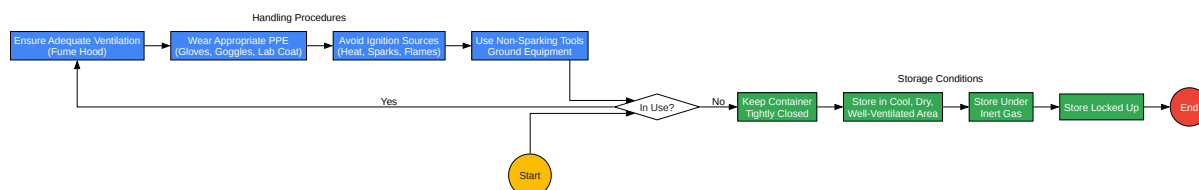
Handling

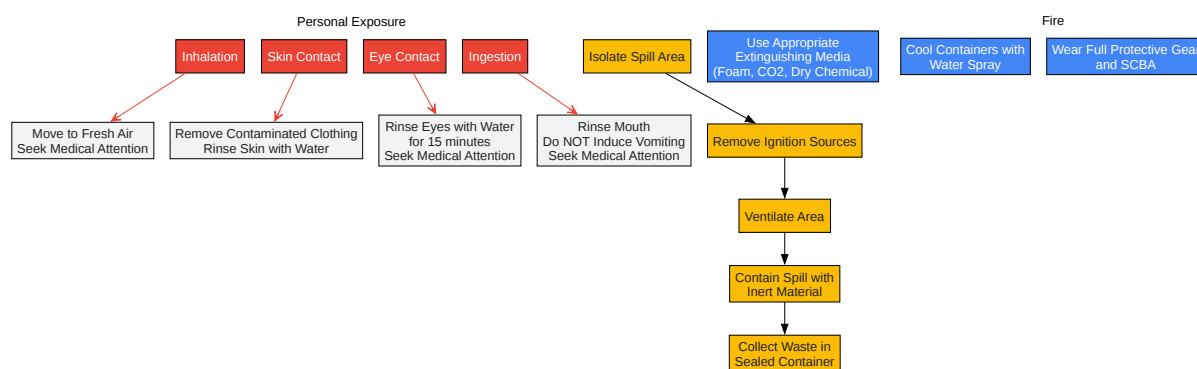
- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood.[2]
Use explosion-proof electrical, ventilating, and lighting equipment.[2]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.
 - Skin Protection: Wear impervious gloves and protective clothing to prevent skin contact.
 - Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with appropriate cartridges.
- General Hygiene: Do not eat, drink, or smoke when using this product. Wash hands and face thoroughly after handling.
- Fire and Explosion Prevention: Keep away from heat, sparks, open flames, and other ignition sources.[2] Take precautionary measures against static discharge.[2] Use only non-sparking tools.

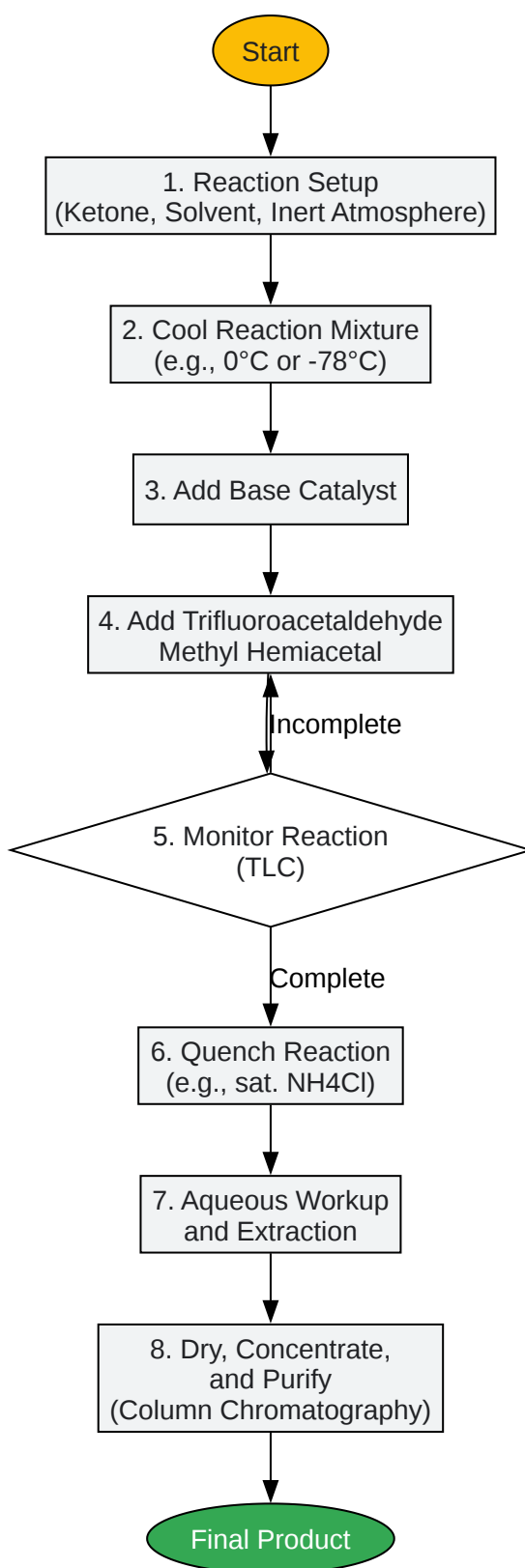
Storage

- Keep the container tightly closed in a dry, cool, and well-ventilated place.[2]
- Store in a flammables area.[2]
- Store locked up.

- The product may be moisture-sensitive and should be stored under an inert gas. Some suppliers recommend storage at 2-8°C.







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